

An In-depth Technical Guide to 9,10-Bis(chloromethyl)anthracene

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Compound of Interest

Compound Name: 9,10-Bis(chloromethyl)anthracene

Cat. No.: B083949

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **9,10-Bis(chloromethyl)anthracene**, a highly reactive organic intermediate with significant applications in chemical synthesis and materials science. This document details its chemical and physical properties, synthesis protocols, and potential applications relevant to research and development.

Chemical Identity and Properties

9,10-Bis(chloromethyl)anthracene is an anthracene derivative where chloromethyl groups substitute the hydrogen atoms at the 9 and 10 positions. This substitution makes it a valuable precursor for a variety of meso-substituted anthracene compounds.

Table 1: Molecular Formula and Weight

Parameter	Value	Source
Molecular Formula	C ₁₆ H ₁₂ Cl ₂	[1] [2]
Molecular Weight	275.2 g/mol	[1]
	275.18 g/mol	[3] [4]
	275.17 g/mol	[2]
Exact Mass	274.0316058 Da	[1]

Table 2: Chemical Identifiers

Identifier	Value	Source
IUPAC Name	9,10-bis(chloromethyl)anthracene	[1]
CAS Number	10387-13-0	[1] [3]
PubChem CID	25219	[1]
InChI	InChI=1S/C16H12Cl2/c17-9-15-11-5-1-2-6-12(11)16(10-18)14-8-4-3-7-13(14)15/h1-8H,9-10H2	[1]
InChIKey	UOSROERWQJTVNU-UHFFFAOYSA-N	[1]
Canonical SMILES	C1=CC=C2C(=C1)C(=C3C=C=C=CC3=C2CCl)CCl	[1]

Table 3: Physical and Chemical Properties

Property	Value	Source
Boiling Point	355.58°C (rough estimate)	[2]
Stability	Stable for at least 2 years when stored at room temperature, protected from light and moisture.	[3]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **9,10-Bis(chloromethyl)anthracene**.

Bis(chloromethyl)anthracene. Various techniques have been used to analyze this compound. [5] Available spectral data includes Proton NMR (¹H NMR), Carbon-13 NMR (¹³C NMR), Fourier-Transform Infrared Spectroscopy (FTIR), and Mass Spectrometry (MS). [5][6][7]

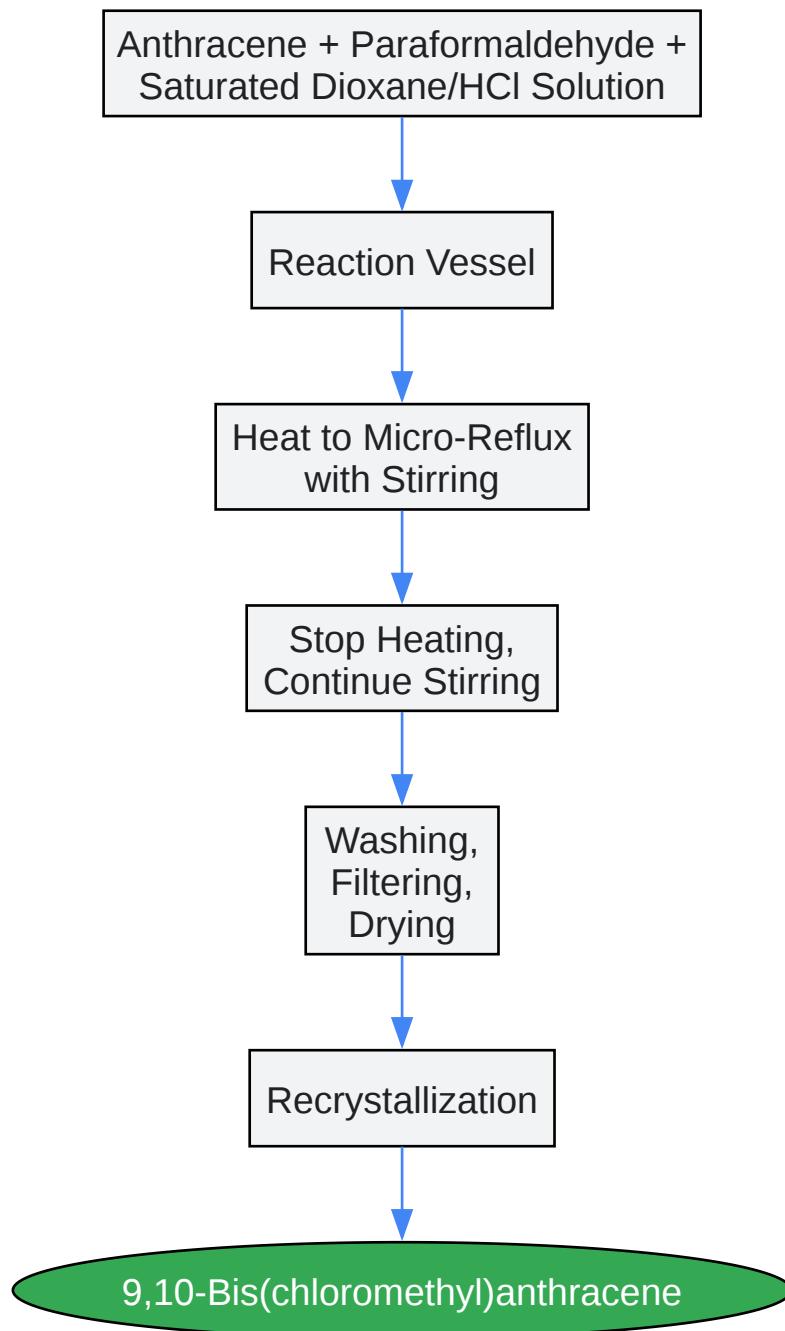
Synthesis Protocols

The synthesis of **9,10-Bis(chloromethyl)anthracene** is of significant interest due to its utility as a chemical intermediate. [8] Several methods have been developed, primarily involving the chloromethylation of anthracene.

This method avoids the direct use of hydrogen chloride gas, reducing equipment corrosion. [9]

- Reagents: Anthracene, paraformaldehyde, saturated solution of dioxane and concentrated hydrochloric acid. [9]
- Procedure:
 - Add a saturated solution of dioxane and concentrated hydrochloric acid to a reaction vessel. [9]
 - Add anthracene and paraformaldehyde to the vessel. [9]
 - Stir the mixture and heat to a slight reflux. [9]
 - After the reaction is complete, cool the mixture.

- The product is obtained by washing, filtering, drying, and recrystallization.[9]
- Advantage: The dioxane solvent can be recovered and recycled, which lowers production costs.[9]

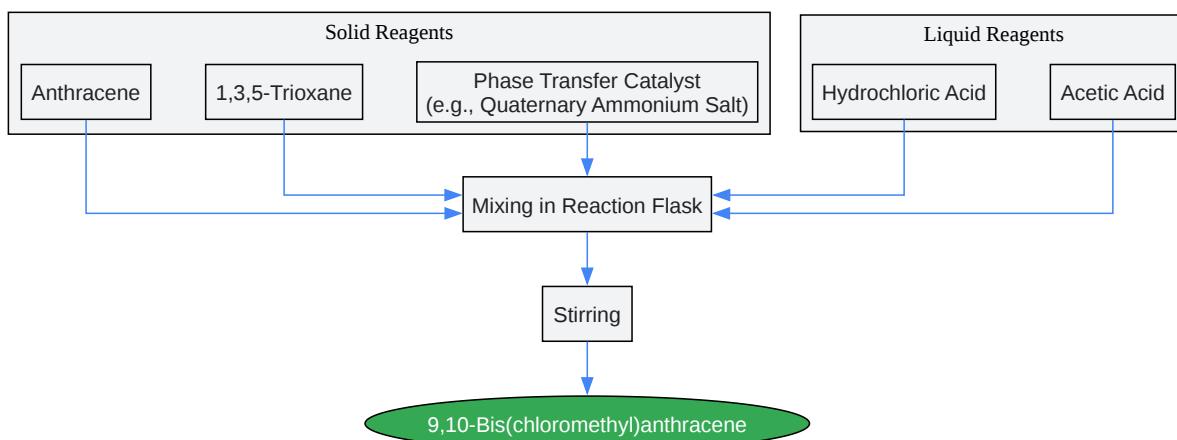


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Synthesis Workflow 1.

This improved method utilizes a phase transfer catalyst to enhance reaction efficiency.[8][10]

- Reagents: Anthracene, 1,3,5-trioxane, a phase transfer catalyst (e.g., quaternary ammonium salt like hexadecyltrimethylammonium bromide, or a crown ether), hydrochloric acid, and acetic acid.[8][10]
- Procedure:
 - Place the solid reagents (anthracene, 1,3,5-trioxane, and the phase transfer catalyst) into a round-bottom flask.[10]
 - Add hydrochloric acid and acetic acid.
 - The mixture is stirred to facilitate the reaction between the aqueous and organic phases.
- Key Feature: The phase transfer catalyst is essential for enabling the reaction between reagents located in different phases.[8][10]



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Synthesis Workflow 2 using Phase Transfer Catalysis.

Applications in Research and Drug Development

9,10-Bis(chloromethyl)anthracene is a versatile building block due to the reactive chloromethyl groups.^[3] Its rigid, photoactive anthracene core makes it a compound of high interest for various advanced applications.^[8]

- Intermediate in Organic Synthesis: It serves as a crucial intermediate for creating a wide range of 9,10-disubstituted anthracene derivatives.^{[8][9]} These derivatives are explored for their unique optical and electronic properties.
- Materials Science: It is used in the development of:
 - Fluorescent and Luminescent Agents: As a building block for creating novel fluorescent materials.^[3]
 - Photoactive Cyclophanes: These have applications in specific molecular recognition, molecular electronic machines, and as catalysts.^[8]
 - Polymers: It has been used as a cross-linking agent to incorporate anthracenylidene chromophores into polystyrene chains.^[3]
- Potential in Drug Development:
 - Drug Carriers: The anthracene skeleton can be functionalized to create novel drug delivery systems.^[8]
 - Photodynamic Therapy: Its derivatives are investigated for applications in photodynamic therapy due to their photoactive nature.^[8]

Safety and Handling

9,10-Bis(chloromethyl)anthracene is a hazardous substance and must be handled with appropriate safety precautions.

Table 4: GHS Hazard Information

Hazard Statement	Code	Description
Harmful if swallowed	H302	Acute toxicity, oral (Warning)
Causes severe skin burns and eye damage	H314	Skin corrosion/irritation (Danger)
May cause long lasting harmful effects to aquatic life	H413	Hazardous to the aquatic environment, long-term hazard

Source:[[1](#)]

Standard laboratory safety protocols, including the use of personal protective equipment (gloves, safety glasses, lab coat), and working in a well-ventilated fume hood are mandatory when handling this compound.

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